

Application Notes and Protocols for BMS-986144

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Compound of Interest

Compound Name: BMS-986144

Cat. No.: B12426057

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Introduction

BMS-986144 is a third-generation, pan-genotype inhibitor of the Hepatitis C Virus (HCV) NS3/4A protease.[1] This non-covalent, heterodimeric serine protease is essential for viral replication, making it a prime target for antiviral therapies.[2][3] **BMS-986144** demonstrates potent activity against various HCV genotypes and resistance variants. These application notes provide detailed information on the solubility of **BMS-986144** for experimental use, along with protocols for its preparation in both in vitro and in vivo studies.

Physicochemical Properties

- Molecular Formula: C₄₀H₄₈D₃F₄N₅O₉S
- Molecular Weight: 856.95 g/mol
- Appearance: Solid powder

Data Presentation: Solubility of BMS-986144

Quantitative solubility data for **BMS-986144** is not publicly available from most vendors. The following table provides solubility information based on available data for structurally similar compounds from the same manufacturers and general laboratory observations. It is strongly recommended to perform solubility testing for your specific batch of **BMS-986144**.

Solvent	Solubility (Estimated)	Notes
DMSO (Dimethyl Sulfoxide)	≥ 100 mg/mL	High solubility is expected. Sonication may be required to achieve maximum solubility. Use freshly opened, anhydrous DMSO to avoid decreased solubility due to moisture absorption.
Ethanol	Sparingly Soluble	Lower solubility compared to DMSO. May be suitable for some applications with warming.
Water / Aqueous Buffers (e.g., PBS)	Insoluble	BMS-986144 is not recommended for direct dissolution in aqueous solutions. A DMSO stock solution should be prepared first and then diluted into aqueous media.

Experimental Protocols

Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **BMS-986144** in DMSO, which can be further diluted to working concentrations for cellular assays.

Materials:

- **BMS-986144** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer

- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of **BMS-986144** powder in a sterile vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Dissolution: Vortex the solution vigorously for several minutes. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C for long-term stability.

Note: For most cellular assays, the final concentration of DMSO should be kept below 0.5% to avoid solvent-induced cytotoxicity. A vehicle control (DMSO alone) should be included in all experiments.

Preparation of Working Solutions for In Vitro Assays

Procedure:

- Thaw a vial of the **BMS-986144** DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment.
- Ensure the final DMSO concentration in all wells, including the vehicle control, is consistent.

Formulation for In Vivo Oral Administration in Rodents

This protocol provides two common vehicle formulations for the oral administration of hydrophobic compounds like **BMS-986144** to rodents. The choice of vehicle may depend on the specific experimental requirements and animal model.

Formulation 1: DMSO/PEG300/Tween-80/Saline

Materials:

- **BMS-986144** DMSO stock solution (e.g., 50 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

Procedure (to prepare 1 mL of dosing solution):

- Add 100 µL of the **BMS-986144** DMSO stock solution to a sterile tube.
- Add 400 µL of PEG300 and mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 and vortex until the solution is homogeneous.
- Add 450 µL of sterile saline and vortex again to obtain a clear solution.
- This formulation should be prepared fresh daily and administered immediately.

Formulation 2: DMSO/Corn Oil

Materials:

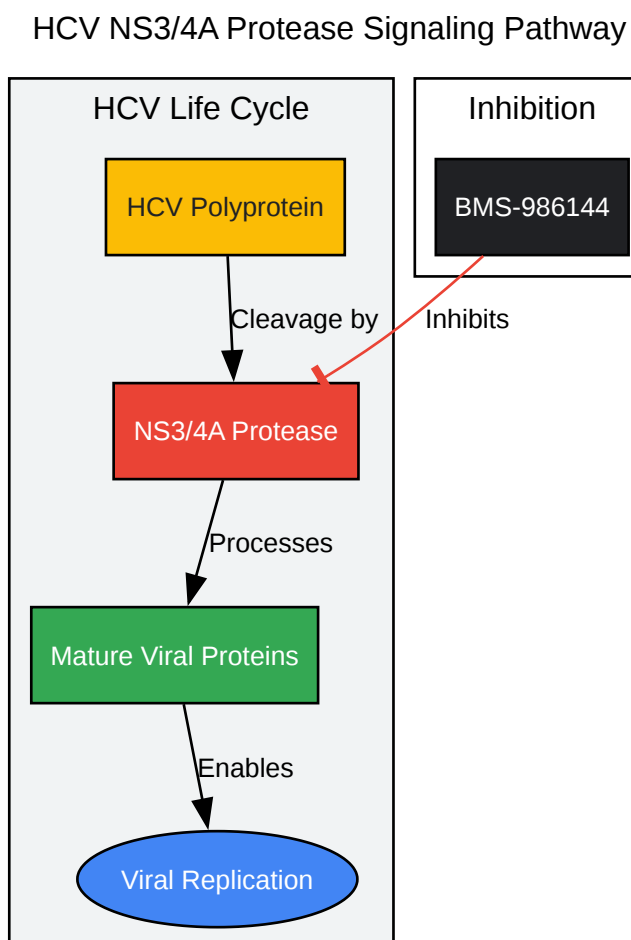
- **BMS-986144** DMSO stock solution (e.g., 50 mg/mL)
- Sterile Corn Oil

Procedure (to prepare 1 mL of dosing solution):

- Add 100 µL of the **BMS-986144** DMSO stock solution to a sterile tube.
- Add 900 µL of sterile corn oil.
- Vortex vigorously to create a uniform suspension or solution. Gentle warming may aid dissolution.

- Prepare this formulation fresh before each use.

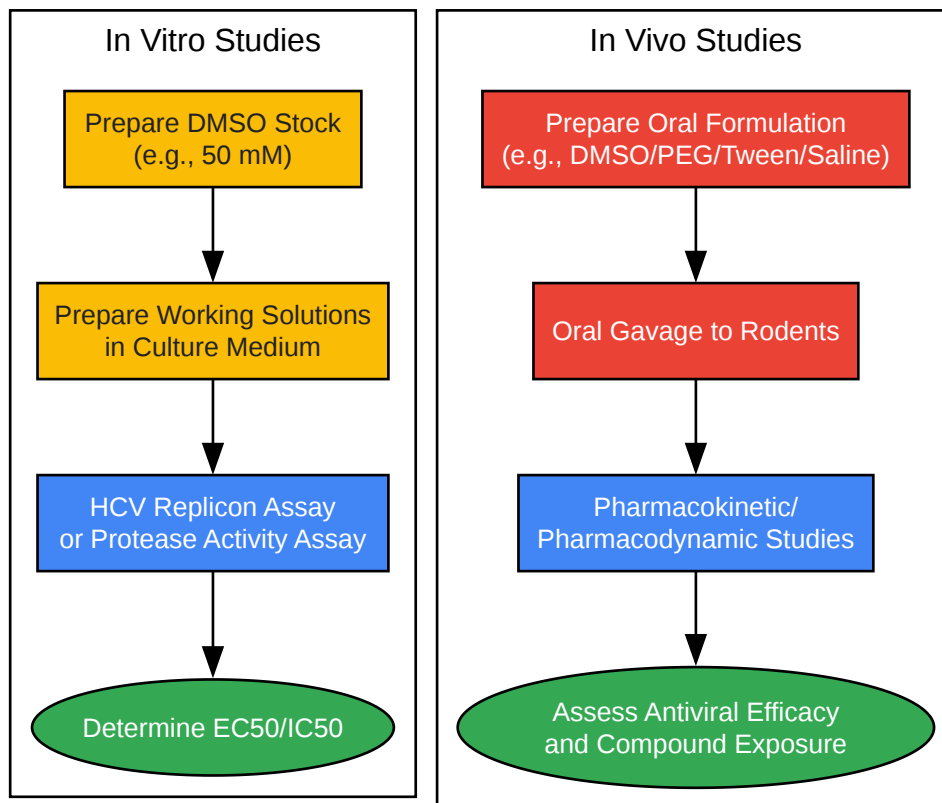
Visualizations



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Caption: Inhibition of HCV NS3/4A Protease by **BMS-986144**.

Experimental Workflow for BMS-986144



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Caption: General workflow for in vitro and in vivo experiments with **BMS-986144**.

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